A Cross-Species Comparative Analysis of the Valosin-Containing Protein (VCP)

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Compound of Interest

Compound Name: *VrCRP*

Cat. No.: *B1577318*

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A Guide for Researchers, Scientists, and Drug Development Professionals

Initial Note on Nomenclature: The protein "**VrCRP**" as specified in the topic query could not be definitively identified in publicly available biological databases. It is strongly suggested that this may be a typographical error for "VCP" (Valosin-containing Protein), a highly conserved and extensively studied protein across multiple species. This guide therefore proceeds with a comparative analysis of VCP, also known as p97 in mammals, CDC48 in Saccharomyces cerevisiae, and TER94 in Drosophila melanogaster.

Introduction

Valosin-containing protein (VCP) is a highly conserved member of the AAA+ (ATPases Associated with diverse cellular Activities) family of chaperones.[1] It is ubiquitously expressed in eukaryotes and plays a crucial role in a multitude of cellular processes by utilizing the energy from ATP hydrolysis to remodel or segregate substrate proteins.[1][2] VCP is essential for maintaining protein homeostasis and is involved in pathways such as endoplasmic reticulum-associated degradation (ERAD), autophagy, DNA damage response, and cell cycle regulation.[2][3] Given its central role in cellular function, understanding the evolutionary conservation and

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species-specific adaptations of VCP is of significant interest for basic research and as a potential therapeutic target.

This guide provides a cross-species comparison of VCP protein sequences, summarizes key quantitative data, details the experimental protocols for such analysis, and illustrates the protein's central role in cellular signaling pathways.

Quantitative Sequence Comparison

The VCP protein exhibits a high degree of sequence conservation across diverse eukaryotic species, reflecting its fundamental role in cellular biology. A comparison of VCP protein sequences from six model organisms reveals significant identity and similarity, particularly within the functional domains.

Species Name	Common Name	UniProtKB Accession	Length (Amino Acids)	% Identity to Human VCP	% Similarity to Human VCP
Homo sapiens	Human	P55072	806	100%	100%
Mus musculus	Mouse	Q01853	806	99.8%	99.9%
Drosophila melanogaster	Fruit Fly	P50090	801	93.7%	96.6%
Caenorhabditis elegans	Nematode	P46536	809	85.5%	92.2%
Saccharomyces cerevisiae	Baker's Yeast	P27733	843	69.8%	83.0%
Arabidopsis thaliana	Thale Cress	Q9S7P3	808	76.9%	87.2%

Domain Architecture

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The VCP protein from different species shares a conserved domain architecture, which is fundamental to its function. This architecture consists of:

- N-terminal Domain: Involved in cofactor binding and substrate recognition.[4]
- Two ATPase Domains (D1 and D2): These domains bind and hydrolyze ATP, providing the energy for VCP's chaperone activities. The D2 domain exhibits higher ATPase activity than the D1 domain.[5]
- C-terminal Domain: Also participates in cofactor interaction.[1]

Experimental Protocols

A standard bioinformatics workflow for the cross-species comparison of protein sequences involves multiple sequence alignment and the construction of a phylogenetic tree.

Multiple Sequence Alignment

Objective: To align the VCP protein sequences from different species to identify conserved regions and variations.

Protocol using Clustal Omega:

- Sequence Retrieval: Obtain the FASTA formatted protein sequences of VCP from a public database such as UniProt.
- Web Server Access: Navigate to the Clustal Omega web server provided by EMBL-EBI.[6]
- Sequence Input: Paste the retrieved FASTA sequences into the input box.
- Parameter Selection: For a standard alignment, the default parameters are generally sufficient. These include a gap opening penalty and a gap extension penalty, which influence the introduction of gaps in the alignment.
- Execution: Submit the alignment job.
- Analysis: The resulting alignment highlights conserved residues and regions, as well as insertions and deletions specific to certain species.

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Phylogenetic Tree Construction

Objective: To infer the evolutionary relationships between the VCP proteins from different species based on their sequence alignment.

Protocol using MEGA (Molecular Evolutionary Genetics Analysis):

- Data Input: Load the multiple sequence alignment file (e.g., in FASTA or MEGA format) into the MEGA software.[7][8][9]
- Substitution Model Selection: Choose an appropriate amino acid substitution model. MEGA can assist in selecting the best-fit model based on the data.
- Tree Building Method: Select a method for tree construction, such as Maximum Likelihood (ML) or Neighbor-Joining (NJ). ML is a statistically robust method that evaluates the likelihood of the data given a particular tree.[10]
- Bootstrap Analysis: Perform a bootstrap analysis (e.g., with 1000 replicates) to assess the statistical support for the branching patterns in the resulting tree.
- Tree Visualization: Visualize and edit the phylogenetic tree for publication.

Signaling Pathways

VCP is a key player in several critical cellular signaling pathways, primarily related to protein quality control. Its function is intricately regulated by a host of cofactors that guide its activity towards specific substrates and cellular compartments.[11][12]

Endoplasmic Reticulum-Associated Degradation (ERAD)

In the ERAD pathway, VCP is responsible for extracting misfolded or unassembled proteins from the ER membrane and delivering them to the proteasome for degradation. This process is crucial for maintaining ER homeostasis and preventing the accumulation of toxic proteins.[3]

Autophagy

VCP plays a multifaceted role in autophagy, a cellular process for degrading and recycling cellular components. It is involved in the maturation of autophagosomes and the clearance of

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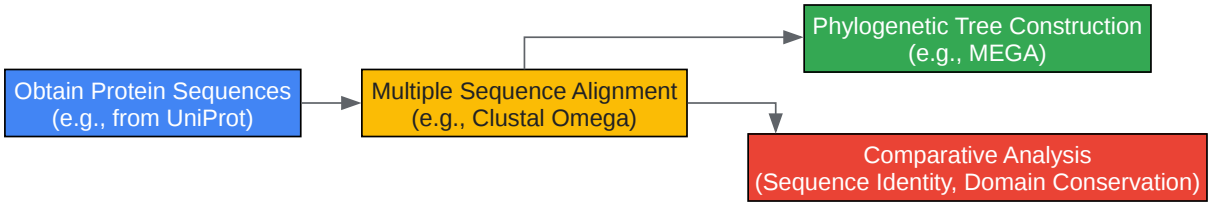
ubiquitinated protein aggregates.[3]

Visualizations

Experimental Workflow for Cross-Species Protein Comparison



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Caption: A flowchart of the typical bioinformatics workflow for comparing protein sequences across different species.

VCP in the ERAD Signaling Pathway

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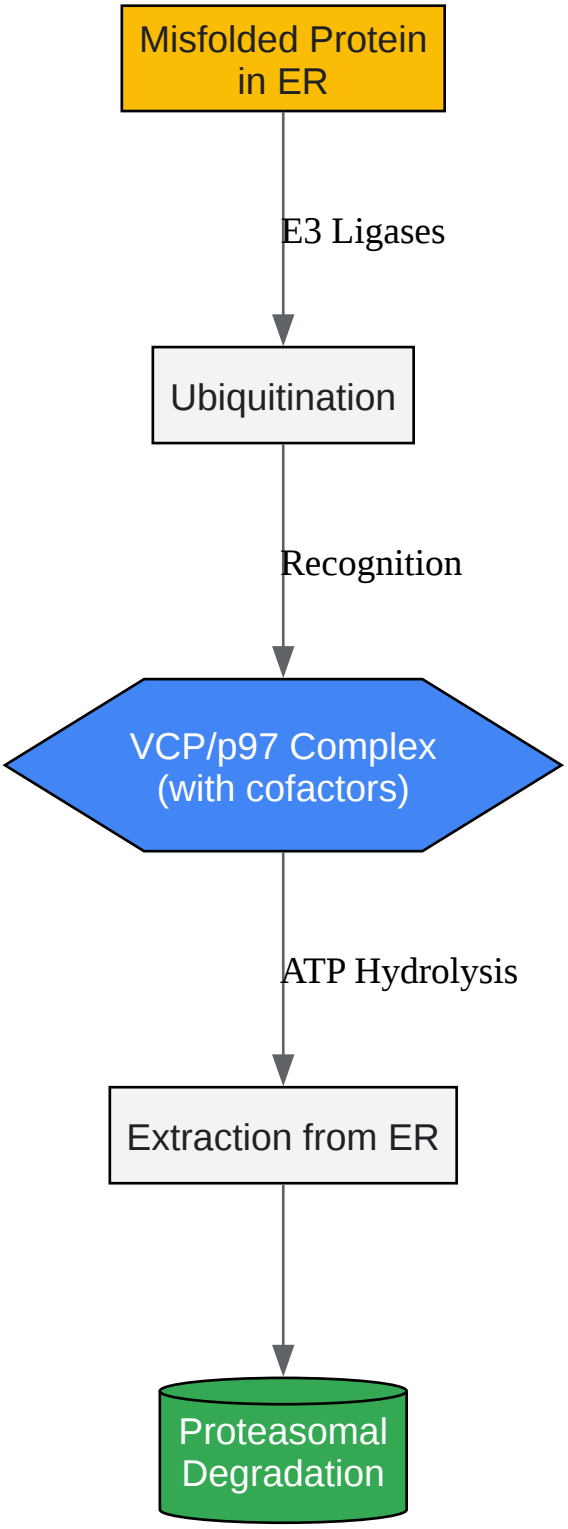

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Caption: A simplified diagram illustrating the role of the VCP complex in the Endoplasmic Reticulum-Associated Degradation (ERAD) pathway.

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